

# Physical properties of 3-Octanol boiling point melting point

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## Compound of Interest

Compound Name: 3-Octanol

Cat. No.: B1609341

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An In-depth Technical Guide to the Physical Properties of **3-Octanol**

## Introduction

**3-Octanol** (CAS No: 589-98-0) is a secondary alcohol with the chemical formula  $C_8H_{18}O$ .<sup>[1]</sup> It is a colorless liquid characterized by a sweet, oily, and herbaceous odor.<sup>[2][3]</sup> This compound is found naturally in various plants, such as *Camellia sinensis* (tea) and *Perilla frutescens*, and serves multiple roles as a flavoring agent, fragrance ingredient, pheromone, and metabolite.<sup>[2]</sup> Given its applications in the food, fragrance, and chemical industries, a thorough understanding of its physical properties is essential for researchers, scientists, and professionals involved in drug development and chemical synthesis. This guide provides a detailed overview of the key physical properties of **3-Octanol**, with a specific focus on its boiling and melting points, and outlines the standard experimental protocols for their determination.

## Physical and Chemical Properties

The fundamental physical properties of **3-Octanol** are critical for its handling, application, and purification. These properties are summarized in the table below, providing a comprehensive dataset for laboratory and industrial use.

## Data Presentation: Physical Properties of 3-Octanol

Property	Value	Conditions
Boiling Point	173 - 176 °C	@ 760 mmHg
Melting Point	-45 °C	@ 760 mmHg
Density	0.818 g/mL	@ 25 °C
Molar Mass	130.231 g/mol	
Refractive Index	1.426 - 1.427	n <sub>20/D</sub>
Flash Point	67 - 68 °C	
Vapor Pressure	~1 mmHg	@ 20 °C
Vapor Density	~4.5	(vs air)
Solubility	Soluble in alcohol, ether; Insoluble in water	
Appearance	Colorless liquid	
Odor	Sweet, oily, nutty, warm, herbaceous	

References:[1][2][3][4][5][6][7][8][9]

## Experimental Protocols

Accurate determination of physical properties such as boiling and melting points is crucial for compound identification and purity assessment.[10][11] The following sections detail standard laboratory procedures for measuring these values for **3-Octanol**.

### Protocol 1: Determination of Boiling Point via Capillary Method (Thiele Tube)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[11] The Thiele tube method is a convenient and widely used technique that requires only a small amount of sample.[12]

Materials:

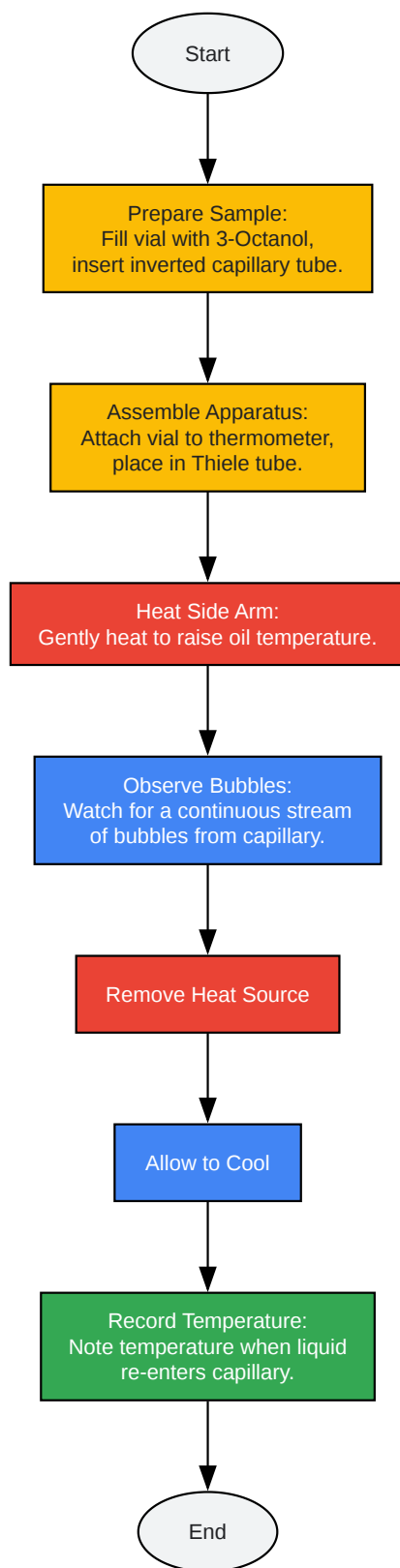
- Thiele tube
- High-boiling point mineral oil
- Thermometer (0-200 °C range)
- Small glass vial (e.g., Durham tube, 6x50 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or micro-burner
- Sample of **3-Octanol** (~0.5 mL)

Procedure:

- Sample Preparation: Fill the small glass vial to about half-full with **3-Octanol**.[\[12\]](#)
- Capillary Insertion: Place the capillary tube into the vial with its open end down.[\[12\]](#)
- Apparatus Assembly: Attach the vial to the thermometer using a small rubber band, ensuring the bottom of the vial is level with the thermometer bulb.
- Thiele Tube Setup: Insert the thermometer and attached vial into the Thiele tube, which should be filled with mineral oil to a level above the side-arm junction. The sample should be positioned near the center of the main body of the tube.[\[12\]](#)
- Heating: Gently heat the side arm of the Thiele tube with a small flame.[\[13\]](#) The shape of the tube promotes convection currents, ensuring uniform heat distribution through the oil bath.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. As the temperature approaches the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tip.[\[12\]](#)
- Boiling Point Determination: Once a vigorous stream of bubbles is observed, remove the heat source. The oil bath will begin to cool.

- Recording: The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[\[12\]](#) Record this temperature. For accuracy, the determination should be repeated with a fresh sample.

## Workflow for Boiling Point Determination



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Workflow for Boiling Point Determination using a Thiele Tube.

## Protocol 2: Determination of Melting Point via Capillary Method (Melting Point Apparatus)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.<sup>[14]</sup> For pure crystalline compounds, this occurs over a very narrow range (typically 0.5-1.0 °C).<sup>[10][15]</sup> Since **3-Octanol**'s melting point is -45 °C, this procedure would require a cryostat or a specialized low-temperature melting point apparatus. The general principles, however, remain the same.

### Materials:

- Low-temperature melting point apparatus (e.g., with a cooling stage)
- Capillary tubes (open at one end)
- Sample of **3-Octanol** (solidified)
- Spatula or tamping rod

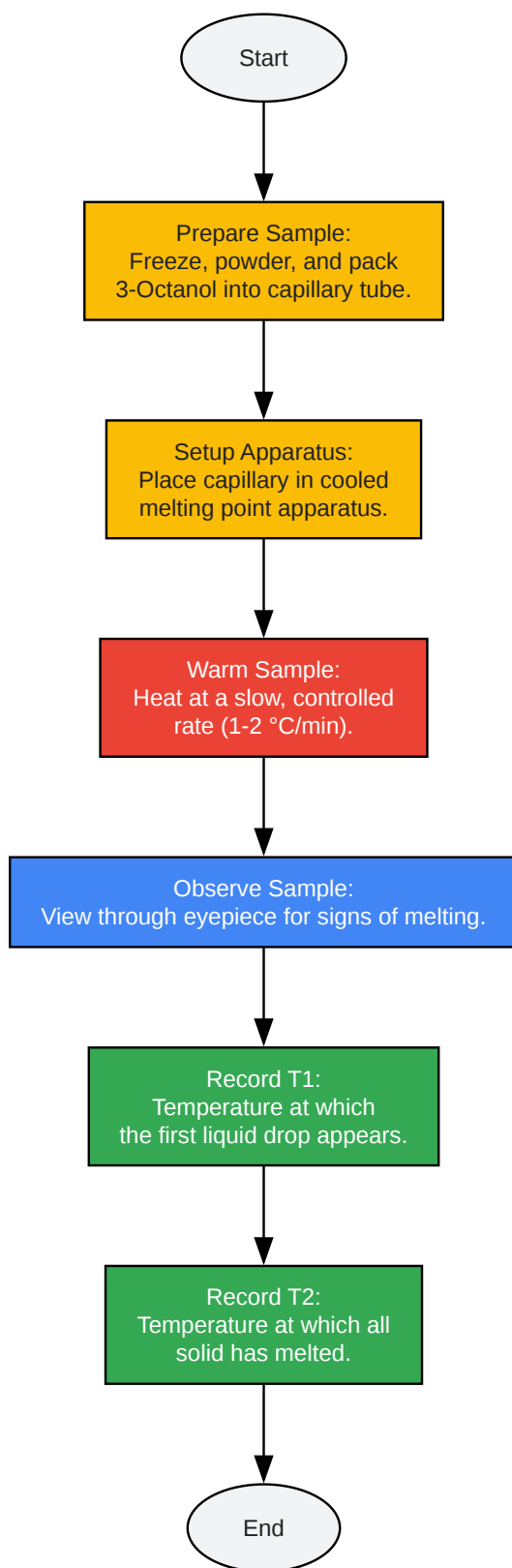
### Procedure:

- **Sample Freezing:** Cool a small sample of **3-Octanol** below its melting point (-45 °C) until it is completely solid.
- **Sample Preparation:** Finely powder the frozen **3-Octanol** in a cold environment (e.g., on a cooled mortar and pestle).
- **Capillary Packing:** Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap the sealed end gently on a hard surface to pack the solid into the bottom. The packed sample height should be 1-2 mm.<sup>[15]</sup>
- **Apparatus Setup:** Place the packed capillary tube into the sample holder of the low-temperature melting point apparatus. Ensure the apparatus has been pre-cooled to a temperature at least 10-15 °C below the expected melting point.
- **Heating/Warming:** Set the apparatus to warm the sample at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the melting point.<sup>[10]</sup> A rapid initial scan can be performed

to find an approximate range, followed by a slower, more accurate measurement.[\[10\]](#)

- Observation: Observe the sample through the magnified viewing port.
- Recording Melting Range:
  - Record the temperature (T1) at which the first drop of liquid becomes visible.[\[11\]](#)
  - Record the temperature (T2) at which the last crystal of the solid completely melts into a liquid.[\[11\]](#)
- Reporting: The melting point is reported as the range from T1 to T2. For a pure substance, this range should be narrow.

## Workflow for Melting Point Determination



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Workflow for Melting Point Determination using the Capillary Method.



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